

# Application of Dibutoxymethane in Organic Synthesis: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dibutoxymethane*

Cat. No.: *B1583069*

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## Introduction

**Dibutoxymethane** (DBM), also known as formaldehyde di-n-butyl acetal, is a versatile and increasingly utilized compound in organic synthesis. Its properties as a stable, high-boiling, and non-polar aprotic solvent, coupled with its ability to act as a formaldehyde equivalent, make it a valuable tool in a variety of synthetic transformations. This document provides detailed application notes and experimental protocols for the use of **dibutoxymethane** in organic synthesis, with a focus on its role as a reagent for the formation of Wittig reagents and as a formaldehyde surrogate for the protection of diols.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **dibutoxymethane** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	2568-90-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>2</sub>	[1]
Molecular Weight	160.26 g/mol	[1]
Boiling Point	182 °C	[2]
Melting Point	-58.1 °C	[2]
Density	0.8382 g/cm <sup>3</sup> at 20 °C	[2]
Solubility	Insoluble in water; miscible with many organic solvents.	[3]

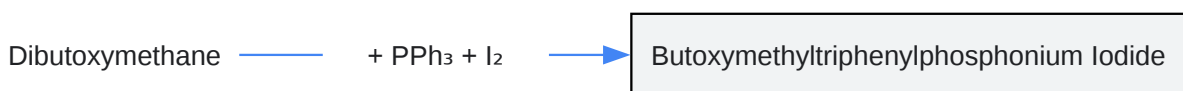
## Applications in Organic Synthesis

**Dibutoxymethane** serves as a key intermediate and reagent in several important organic reactions. Its primary applications include its use as a precursor for Wittig reagents and as a formaldehyde equivalent for the protection of diols.

## Synthesis of Butoxymethyltriphenylphosphonium Salts for Wittig Reactions

**Dibutoxymethane** is a crucial starting material for the synthesis of butoxymethyltriphenylphosphonium iodide, a Wittig reagent used for the introduction of a butoxymethyl group in olefination reactions. This transformation is a key step in carbon homologation.[4][5]

Reaction Scheme:



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Caption: Synthesis of a Wittig reagent from **dibutoxymethane**.

## Experimental Protocol: Synthesis of Butoxymethyltriphenylphosphonium Iodide

This protocol outlines the synthesis of the phosphonium salt, a precursor to the corresponding ylide for Wittig reactions.

### Materials:

- **Dibutoxymethane**
- Triphenylphosphine ( $\text{PPh}_3$ )
- Iodine ( $\text{I}_2$ )
- Anhydrous diethyl ether
- Anhydrous acetonitrile

### Procedure:

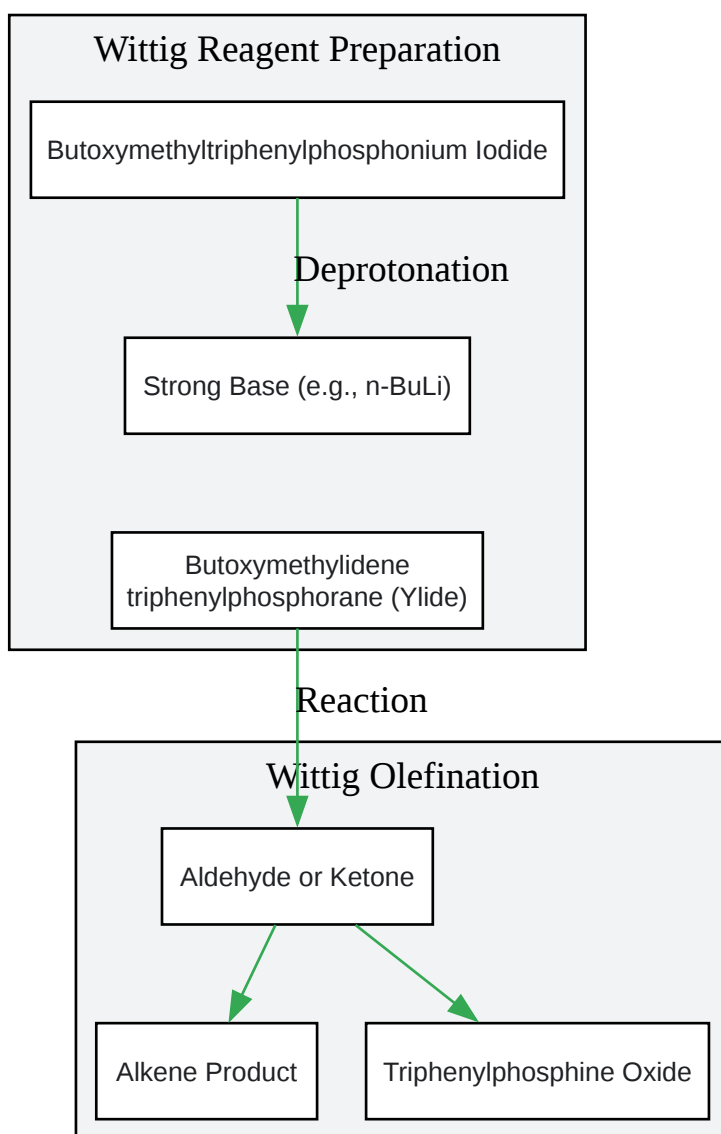
- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, dissolve triphenylphosphine in anhydrous acetonitrile.
- Slowly add a solution of iodine in anhydrous acetonitrile to the stirred solution of triphenylphosphine at room temperature. The reaction of iodine with triphenylphosphine is known to form triphenylphosphine diiodide in situ.<sup>[6]</sup>
- To this mixture, add **dibutoxymethane** dropwise.
- Heat the reaction mixture to reflux and maintain for 12-18 hours.
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The resulting crude product is triturated with anhydrous diethyl ether to induce precipitation.
- The solid is collected by filtration, washed with fresh anhydrous diethyl ether, and dried under vacuum to yield butoxymethyltriphenylphosphonium iodide.

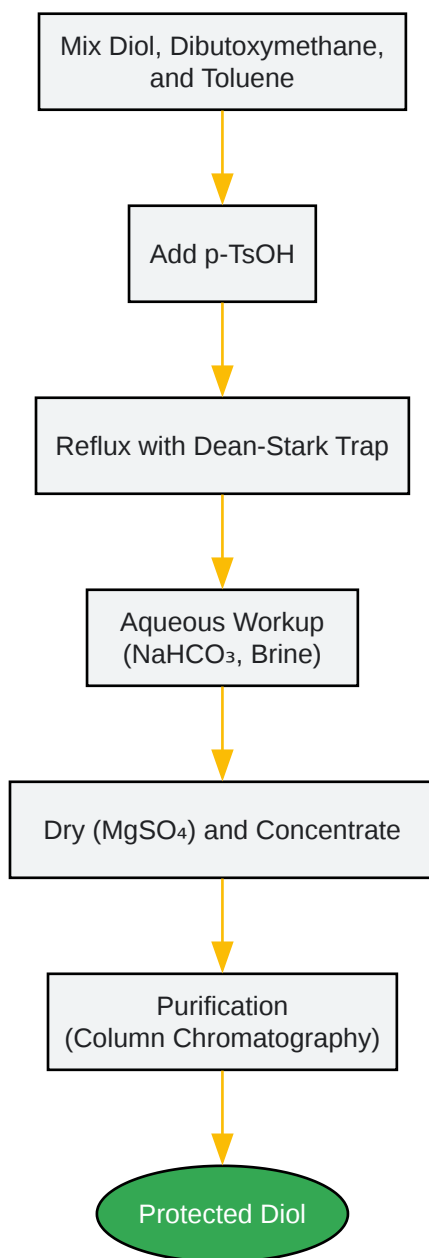
### Quantitative Data:

Reactant	Molar Ratio	Notes
Dibutoxymethane	1.0	
Triphenylphosphine	1.1	Slight excess to ensure complete reaction.
Iodine	1.1	Slight excess to ensure complete reaction.
Typical Yield:	75-85%	

Logical Workflow for Wittig Reaction:

The synthesized phosphonium salt is then converted to the corresponding ylide, which reacts with a carbonyl compound to form an alkene.





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## References

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